

An In-depth Technical Guide to 4-Methoxybenzoic Acid

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Compound of Interest		
Compound Name:	4-Methoxybenzoic Acid	
Cat. No.:	B377111	Get Quote

This technical guide provides a comprehensive overview of **4-Methoxybenzoic acid**, including its chemical identity, physicochemical properties, synthesis protocols, and biological significance. It is intended for researchers, scientists, and professionals in the field of drug development and chemical research.

Chemical Identity

The systematic IUPAC name for this compound is **4-methoxybenzoic acid**.[1] It is a benzoic acid derivative with a methoxy group substituted at the para (C4) position of the benzene ring. [1][2]

Common synonyms for **4-Methoxybenzoic acid** include:

- p-Anisic acid[1][2]
- Draconic acid
- p-Methoxybenzoic acid
- 4-Anisic acid

Physicochemical Properties

4-Methoxybenzoic acid is a white crystalline solid that is found naturally in anise. It is characterized by its antiseptic properties and has a sweet flavor. The compound is insoluble in



cold water but soluble in boiling water, alcohols, ether, and ethyl acetate. A summary of its key quantitative properties is presented in the table below.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₈ O ₃	
Molecular Weight	152.15 g/mol	-
Melting Point	182-185 °C	_
Boiling Point	275 °C	_
Density	1.385 g/cm ³	_
Water Solubility	0.3 g/L (at 20°C)	_
pKa (Strongest Acidic)	4.37	_
CAS Number	100-09-4	

Experimental Protocols

4-Methoxybenzoic acid serves as a key intermediate in the synthesis of more complex organic compounds, including pharmaceuticals like analgesics. Several methods for its synthesis have been documented.

This process involves the conversion of anethole (1-methoxy-4-(1-propenyl) benzene), which can be sourced from plant material, into **4-methoxybenzoic acid**.

Methodology:

- Ozonide Formation: Anethole is converted into its ozonide at temperatures between -30°C and +30°C.
- Oxidation: The resulting ozonide is then oxidized using an alkaline hydrogen peroxide solution. This is achieved by mixing the ozonide with the alkaline hydrogen peroxide solution and subsequently adding this mixture to a 1-25% aqueous sodium hydroxide solution maintained at a temperature between 30°C and 105°C (preferably 60-80°C).



- Precipitation and Isolation: The **4-methoxybenzoic acid** is precipitated from the alkaline reaction mixture by adding a mineral acid, such as sulfuric or phosphoric acid, to adjust the pH to a range of 3-6.
- Purification: The precipitate is isolated via filtration. Traces of aldehydes or other by-products can be removed by treating the solution with activated carbon.

This process typically yields **4-methoxybenzoic acid** in the range of 70% to 80% of the theoretical maximum.

This method describes the synthesis of **4-methoxybenzoic acid** from p-anisaldehyde using a water-soluble photosensitizer.

Methodology:

- Reaction Setup: In a test tube, combine 5 × 10⁻⁴ mol of p-anisaldehyde and 8 × 10⁻⁶ mol of (3,10,17,24-tetrasulfophthalocyaninato)cobalt(II) as the photosensitizer. Add 7.5 ml of acetonitrile and 7.5 ml of water to the mixture.
- Irradiation: Irradiate the sample with visible light (e.g., 288 power LED lamps) for 150 hours at room temperature. Throughout the irradiation, bubble air through the mixture at a rate of 20 cm³ min⁻¹. The reaction vessel should be cooled to prevent solvent evaporation.
- Product Isolation: After the reaction is complete, remove the solvent under vacuum.
- Purification: Separate the resulting residue using column chromatography on silica gel with a mobile phase of n-hexane/EtOAc (13:1) to yield the pure carboxylic acid product.

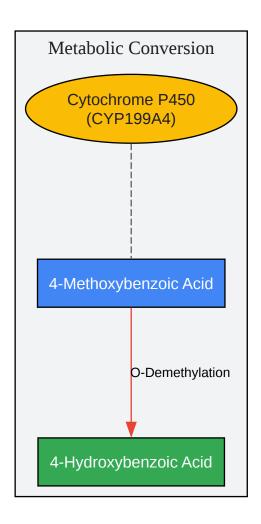
Biological Activity and Metabolic Pathways

4-Methoxybenzoic acid exhibits a range of biological activities, including antioxidant, antiinflammatory, antimicrobial, and antiseptic properties. It is also used as a preservative in cosmetics and a flavoring agent in the food industry.

One of the key metabolic pathways for **4-methoxybenzoic acid** in biological systems is its demethylation by cytochrome P450 enzymes. Specifically, the enzyme CYP199A4 from Rhodopseudomonas palustris has been shown to efficiently catalyze the oxidative removal of



the methoxy group. This process is significant as it converts **4-methoxybenzoic acid** into 4-hydroxybenzoic acid, a compound with its own distinct biological activities.



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Caption: Metabolic demethylation of **4-Methoxybenzoic acid**.

This enzymatic conversion is a critical step in the metabolism of **4-methoxybenzoic acid** and highlights the role of cytochrome P450 enzymes in modifying xenobiotic compounds. The substrate, **4-methoxybenzoic acid**, binds to the active site of the CYP199A4 enzyme, where the methoxy group is positioned for demethylation. This interaction is facilitated by hydrophobic interactions between the benzene ring and phenylalanine residues, as well as interactions between the carboxylate group and polar amino acids in the enzyme's active site.



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